An In-depth Technical Guide to Rhodium Dioxide (RhO_2)

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Compound of Interest

Compound Name: *Rhodium (IV) oxide*

Cat. No.: *B1640707*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical and physical properties of Rhodium Dioxide (RhO_2). It includes detailed experimental protocols for its synthesis, quantitative data for easy reference, and diagrams illustrating its structure and preparation workflows. While RhO_2 itself is primarily studied for its material properties, this guide also briefly touches upon the broader context of rhodium compounds in biomedical research, a field of growing interest for drug development professionals.

Core Chemical Properties and Identification

Rhodium Dioxide, also known as Rhodium(IV) oxide, is an inorganic compound with the chemical formula RhO_2.[1] It is a black crystalline solid characterized by its high stability and insolubility, even in hot aqua regia.[1]

Table 1: Chemical Identifiers for Rhodium Dioxide (RhO_2)

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Identifier	Value
Chemical Formula	RhO_2
Molar Mass	134.904 g/mol [1]
IUPAC Name	Dioxorhodium[2]
CAS Number	12137-27-8[1]
EC Number	235-237-0[1]

Physicochemical and Structural Data

RhO_2 possesses metallic-like conductivity and adopts a well-defined crystal structure.[1] Its physical properties are summarized below.

Table 2: Key Physicochemical and Structural Properties of RhO_2

Property	Value
Appearance	Black crystalline solid[1][3]
Density	7.2 g/cm³[1]
Crystal Structure	Tetragonal (Rutile-type)[1][4]
Space Group	$P4_2/mnm$ (No. 136)[4]
Lattice Parameters	a = 4.487 Å, c = 3.089 Å[5]
Rh-O Bond Lengths	1.950 Å (4x), 1.983 Å (2x)[5]
Solubility	Insoluble in aqua regia[1][6]
Thermal Stability	Decomposes to Rh_2O_3 at 850°C and to Rh metal at 1050°C in air[1]
Electrical Resistivity	$<10^{-4}$ Ohm·cm[1]

RhO_2 crystallizes in the tetragonal rutile structure, a common motif for metal dioxides.[1][4] In this arrangement, each rhodium atom is octahedrally coordinated to six oxygen atoms. These

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RhO_6 octahedra share edges and corners to form a three-dimensional network. The oxygen atoms are in a trigonal planar coordination, bonded to three rhodium atoms.[4]

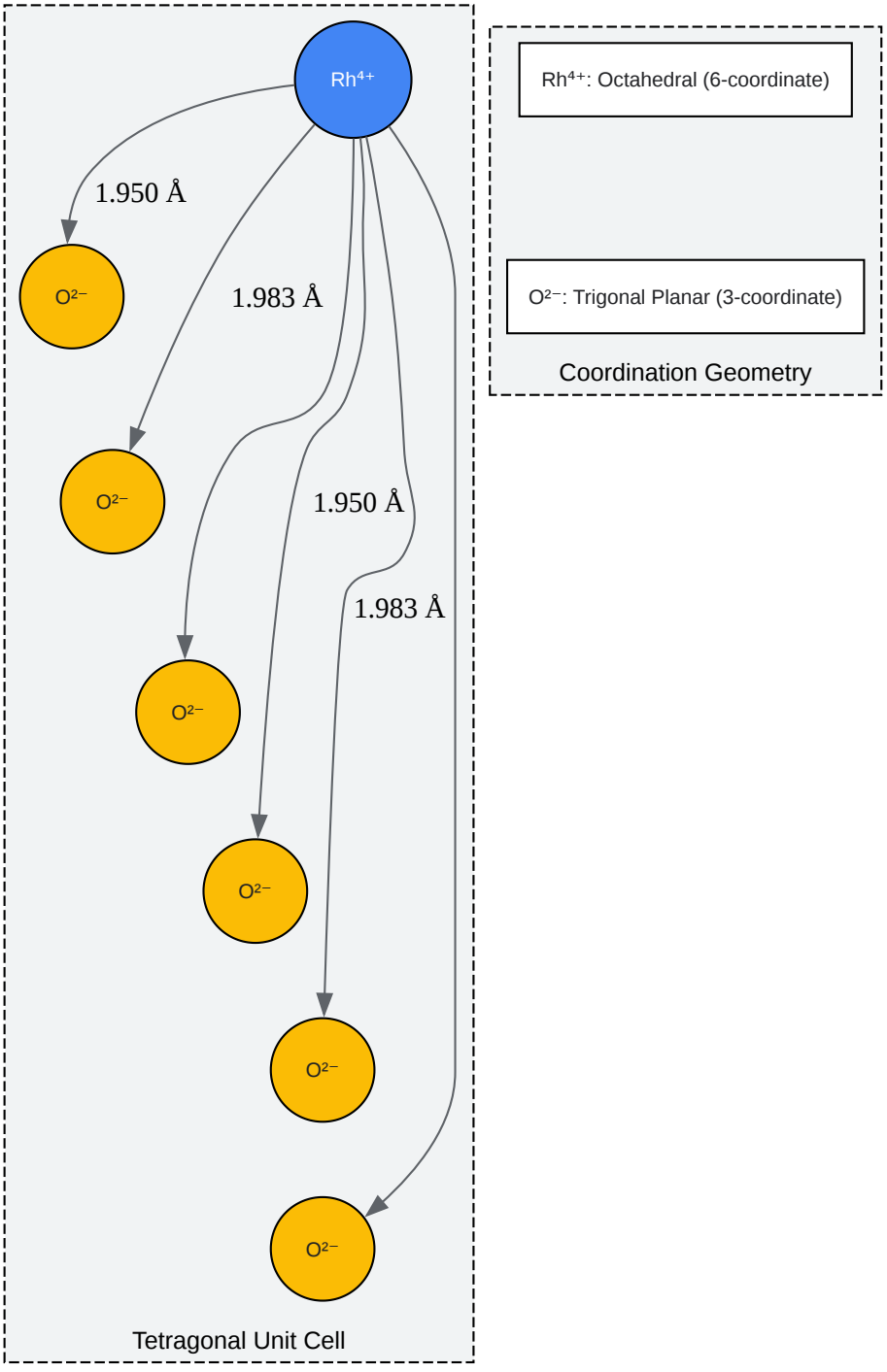


Fig. 1: Rutile Crystal Structure of RhO_2

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Fig. 1: Rutile Crystal Structure of RhO_2

Experimental Protocols

The synthesis of pure, crystalline RhO_2 typically requires high-pressure and high-temperature conditions due to the stability of other rhodium oxides like Rh_2O_3.

This protocol is adapted from a method developed for producing pure, rutile-type RhO_2.[5]

Materials and Equipment:

- Rhodium(III) chloride ($RhCl_3$), anhydrous
- Sodium peroxide (Na_2O_2)
- High-pressure autoclave (e.g., "belt" type) capable of reaching 200 MPa and 600°C
- Gold or platinum capsule for reactants
- Inert atmosphere glovebox
- Tube furnace
- X-ray powder diffractometer (XRD) for phase identification

Procedure:

- Preparation of Reactants: Inside an inert atmosphere glovebox, thoroughly mix $RhCl_3$ and Na_2O_2 in a 1:3 molar ratio.
- Encapsulation: Load the reactant mixture into a gold or platinum capsule and securely seal it.
- High-Pressure Synthesis:
  - Place the sealed capsule into the high-pressure autoclave.

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- Pressurize the system to 200 MPa with oxygen gas.
- Heat the sample to 600°C and maintain these conditions for 48 hours.
- After the reaction period, quench the sample to room temperature before releasing the pressure.

- Product Isolation and Purification:
  - Retrieve the capsule and open it carefully.
  - The reaction yields a mixture of RhO_2 and sodium chloride (NaCl).
  - Wash the product mixture thoroughly with deionized water to dissolve and remove the NaCl byproduct.
  - Centrifuge or filter the suspension to isolate the solid RhO_2.
  - Dry the purified RhO_2 powder in an oven at 120°C.
- Characterization: Confirm the crystal structure and phase purity of the final product using XRD. The expected pattern should correspond to the rutile-type RhO_2 structure (space group $P4_2/mnm$).[5]

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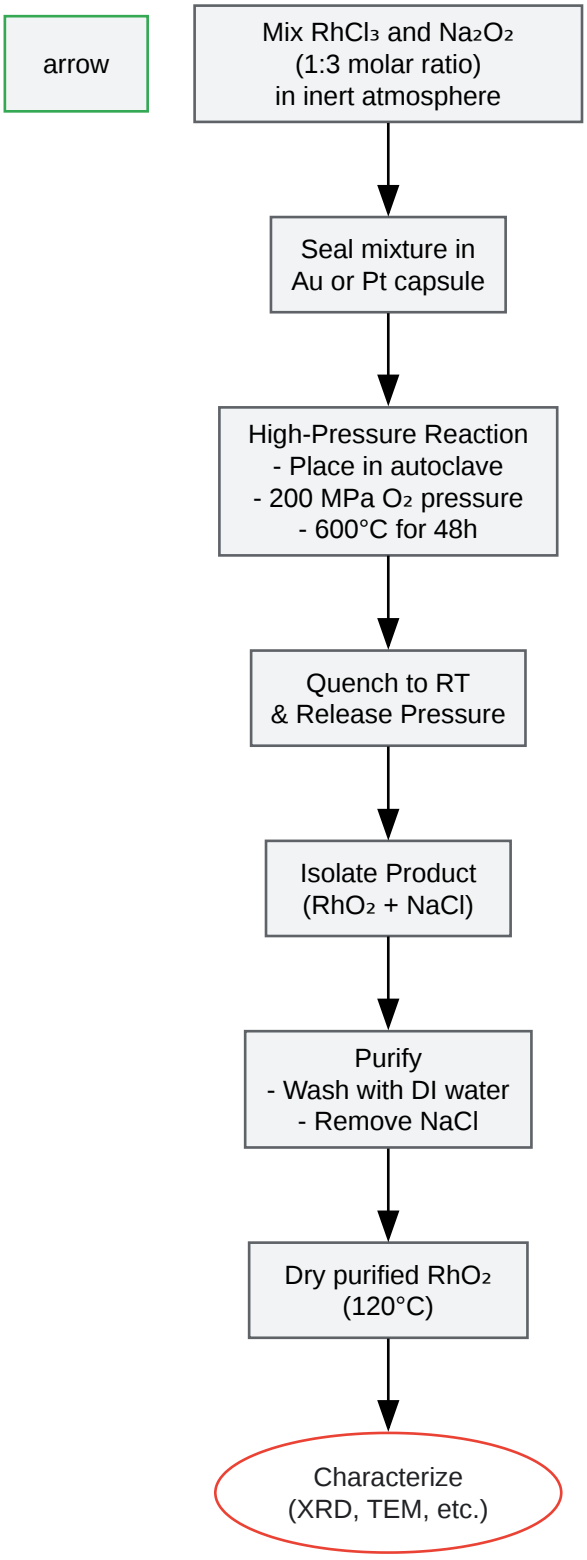


Fig. 2: Workflow for High-Pressure Synthesis of RhO_2

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Fig. 2: Workflow for High-Pressure Synthesis of RhO_2

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Thin films of RhO_2 can be prepared by reactive RF magnetron sputtering from a metallic rhodium target in an oxygen-containing atmosphere.[7]

Equipment:

- RF magnetron sputtering system
- High-purity rhodium target (99.9%)
- Substrates (e.g., glass, silicon)
- Argon (Ar) and Oxygen (O_2) gases
- Substrate heater

Procedure:

- Substrate Preparation: Clean the substrates ultrasonically in acetone and ethanol, then dry with nitrogen.
- Sputtering Conditions:
  - Mount the substrates in the sputtering chamber.
  - Evacuate the chamber to a base pressure of $< 10^{-4}$ Pa.
  - Introduce a mixture of Ar and O_2 gas. The $O_2/(Ar+O_2)$ flow rate ratio is a critical parameter for controlling the stoichiometry of the film.
  - Set the RF power (e.g., 15-50 W) and total gas pressure.
  - The substrate temperature can be varied (e.g., room temperature to 300°C) to influence film crystallinity.[7]
- Deposition: Sputter the rhodium target for the desired duration to achieve the target film thickness.

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- Post-Deposition Annealing (Optional): To improve crystallinity and conductivity, the deposited films can be annealed in an oxygen atmosphere at temperatures up to 700°C.[7]

Relevance to Drug Development and Biological Systems

While Rhodium Dioxide (RhO_2) itself has no established biological role or direct application in drug development, other rhodium-containing compounds are a subject of increasing research interest in medicinal chemistry.[8]

- Anticancer Agents: Organometallic Rh(III) complexes, in particular, have been investigated as potential anticancer agents.[1][9] These complexes can be designed to interact with biological targets such as enzymes or DNA, sometimes showing efficacy in cisplatin-resistant cell lines.[3][9] The inert nature of the Rh(III) center can be modulated by the choice of organic ligands to tune its reactivity and selectivity towards specific biological targets.[10]

- Enzyme Inhibition: The versatile structures of rhodium complexes make them suitable candidates for designing enzyme inhibitors.[1]

- Chemical Biology Probes: The unique reactivity of rhodium complexes allows them to be used as tools in chemical biology to probe and perturb living systems.[8]

It is important to note that the biological activity of rhodium compounds is highly dependent on the oxidation state and the coordinating ligands, and rhodium compounds can also exhibit significant toxicity.[9] The study of simple oxides like RhO_2 is currently confined to materials science, but the broader field of rhodium coordination chemistry presents potential avenues for future drug discovery.[1]

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